

A Head-to-Head Comparison of Commercial Metofluthrin-Based Mosquito Repellents

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Compound of Interest

Compound Name: Metofluthrin

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For Researchers, Scientists, and Drug Development Professionals: An Objective Analysis of **Metofluthrin** Product Performance

Metofluthrin, a volatile pyrethroid insecticide, has emerged as a key active ingredient in a variety of commercial spatial mosquito repellents. Its ability to create a protective vapor barrier without direct skin application makes it a popular choice for personal and area protection. This guide provides a head-to-head comparison of commercially available **metofluthrin**-based products, supported by available experimental data, to aid researchers and professionals in their evaluation and development of advanced vector control solutions.

Performance Data of Metofluthrin-Based Commercial Products

Quantitative data on the efficacy of various **metofluthrin**-based products are often generated using different experimental protocols, making direct comparisons challenging. The following table summarizes available data from various studies, highlighting the product, its active ingredient concentration, and reported efficacy. It is crucial to consider the varying methodologies (detailed in the subsequent section) when interpreting these results.

Product Name	Active Ingredient (Metofluthrin) Concentration	Product Type	Reported Efficacy	Mosquito Species Tested	Source
Off! Clip-on Mosquito Repellent	31.2% in replaceable cartridge	Wearable fan-assisted emanator	70-79% protection for >3 hours.[1] Effective knockdown and mortality at 0.3m, not sustained at greater distances.	Aedes albopictus, Aedes taeniorhynchus, Aedes aegypti	Field and laboratory studies
Deckmate® Mosquito Repellent	1.82% w/w (200 mg per strip)	Passive paper strip emanator	Claimed to repel biting mosquitoes for up to 36 hours.[2]	Not specified in all sources	Product label and EPA documents[3] [4]
SumiOne® Resin Net	5.6% w/w	Passive resin sheet emanator	Effective for 30 days.[5]	Mosquitoes (general)	Manufacturer information
SumiOne® 8.0 Resin Plate	8.0% w/w	Passive resin plate emanator	Effective for 100 days.[6]	Mosquitoes (general)	Manufacturer information

Passive Metofluthrin Emanator	10% w/w	Passive impregnated net	90% reduction in mosquito landings; 60.2% reduction in total adult Ae. aegypti.[7][8]	Aedes aegypti	Randomized field trial
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Note: The efficacy of spatial repellents can be significantly influenced by environmental factors such as wind, temperature, and humidity, as well as the target mosquito species and its resistance profile.

Experimental Protocols for Efficacy Evaluation

The evaluation of **metofluthrin**-based spatial repellents involves a range of laboratory and field-based experimental protocols. Standardization of these methods is crucial for accurate and comparable results. The World Health Organization (WHO) provides guidelines for the efficacy testing of spatial repellents, which form the basis for many of these protocols.

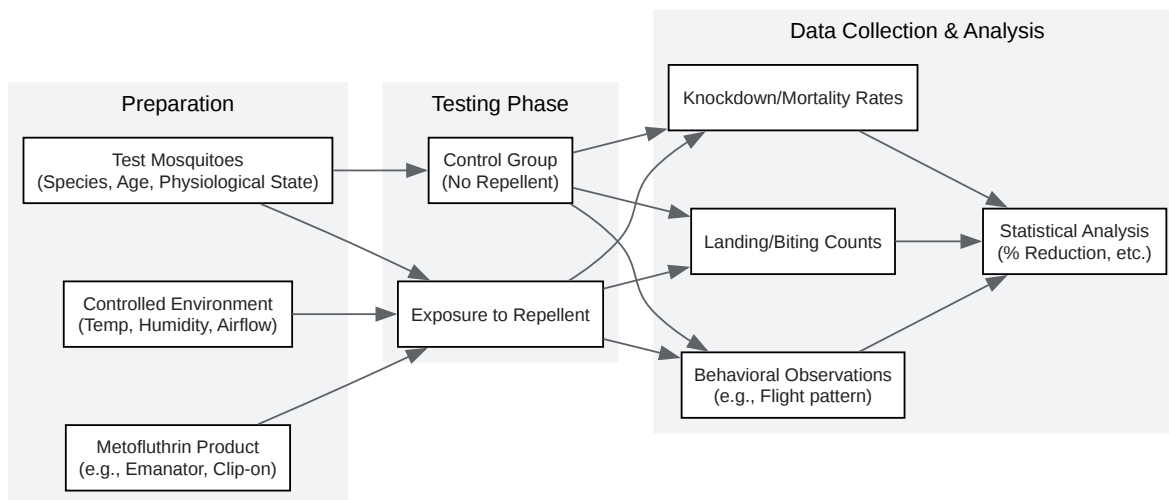
Key Experimental Methodologies:

- **Human Landing Catches (HLC):** This is a common method for assessing the reduction in mosquito landings on human volunteers. Typically, trained volunteers expose a part of their body (e.g., forearm or lower leg) and count the number of mosquitoes that land on the exposed skin over a specific period. The percentage reduction in landings in the presence of the repellent product compared to a control (no repellent) is calculated. Ethical considerations are paramount in these studies.
- **Experimental Hut Studies:** These studies are conducted in controlled or semi-field conditions using specially designed huts that mimic human dwellings. Mosquitoes are released, and their entry, exit, feeding behavior, and mortality are monitored in huts with and without the repellent product. This method allows for the evaluation of the product's effect on mosquito behavior in a more realistic setting.

- **Cage Tests:** In laboratory settings, mosquitoes are placed in cages at varying distances from the repellent product. The knockdown and mortality rates are recorded over time to assess the product's insecticidal and spatial activity. This method is useful for determining the effective range of a product.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- **Wind Tunnel Assays:** To evaluate the performance of repellents under controlled airflow conditions, wind tunnels are used. Mosquitoes are released at one end of the tunnel, and an attractant (e.g., CO₂ or a human volunteer) is placed at the other end, with the repellent product positioned in between. The ability of the repellent to disrupt the mosquitoes' host-seeking behavior is measured.
- **High-Throughput Screening Systems (HITSS):** These are automated laboratory systems designed for rapid screening of the toxicity and behavioral effects of repellents on mosquitoes. They can be used to efficiently evaluate multiple active ingredients and formulations.

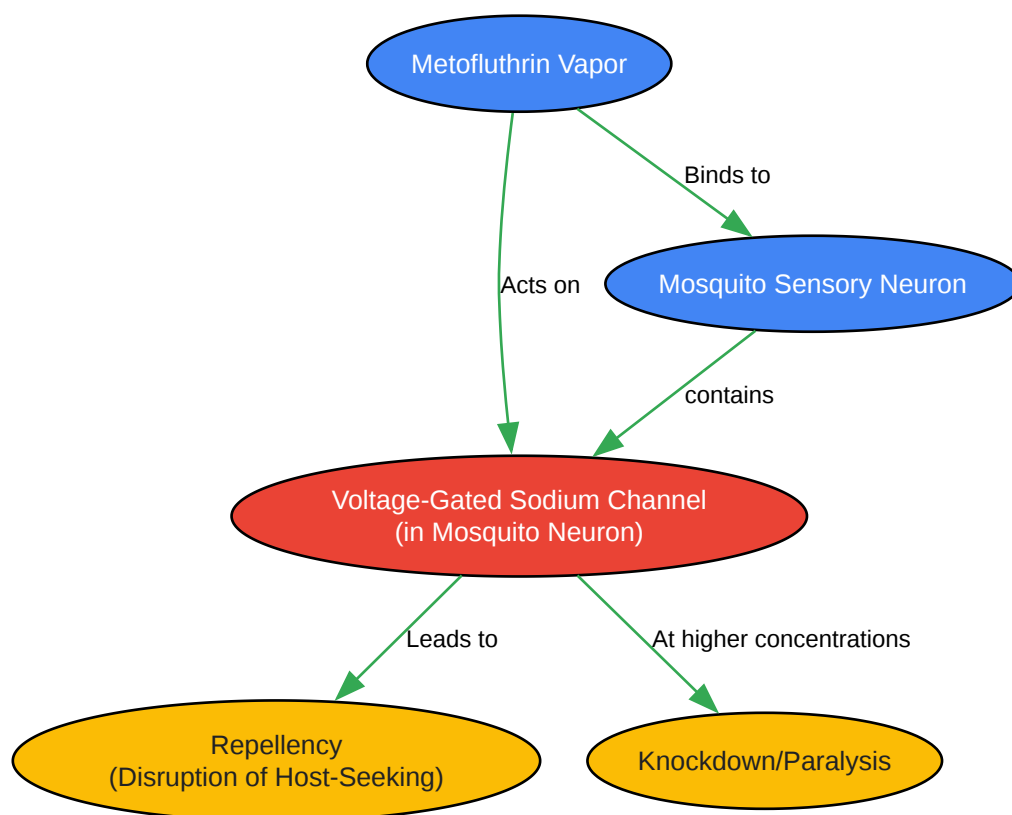
Visualizing Methodologies and Mechanisms

To better understand the complex processes involved in the evaluation and action of **metofluthrin**-based products, the following diagrams have been generated using Graphviz.



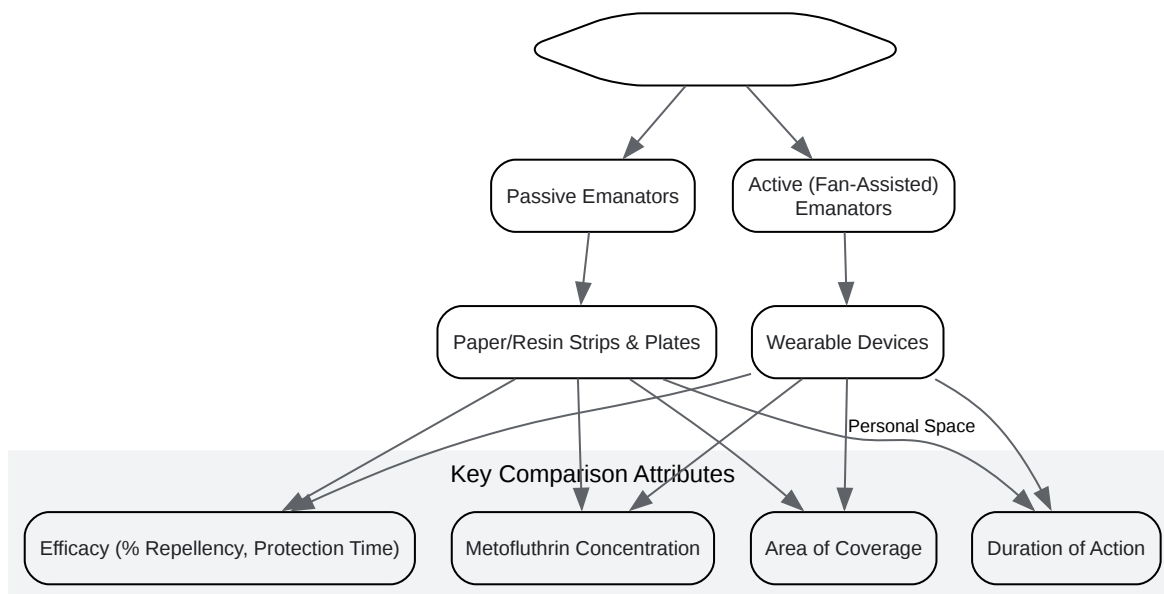
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Caption: Experimental workflow for evaluating **Metofluthrin**-based repellents.



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Caption: Mechanism of action of **Metofluthrin** on mosquito neurons.



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References

- 1. Field evaluation of the Off! Clip-on Mosquito Repellent (metofluthrin) against *Aedes albopictus* and *Aedes taeniorhynchus* (Diptera: Culicidae) in northeastern Florida - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. downloads.regulations.gov [downloads.regulations.gov]
- 3. pomerix.com [pomerix.com]
- 4. downloads.regulations.gov [downloads.regulations.gov]
- 5. Chung Hsi Chemical | Products | SumiOne Resin Net - 30 days [chunghsi.com.tw]
- 6. Chung Hsi Chemical | Products | SumiOne 8.0 Resin Plate [chunghsi.com.tw]

- 7. The entomological impact of passive metofluthrin emanators against indoor Aedes aegypti: A randomized field trial - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. OFF! Clip-on Repellent Device With Metofluthrin Tested on Aedes aegypti (Diptera: Culicidae) for Mortality at Different Time Intervals and Distances - PubMed [pubmed.ncbi.nlm.nih.gov]
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